Naphthionic Acid (CAS 84-86-6): A Comprehensive Technical Guide

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Compound of Interest		
Compound Name:	*Naphthionic acid*	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Naphthionic acid** (CAS 84-86-6), a significant intermediate in the chemical and pharmaceutical industries. This document details its core physicochemical properties, outlines key experimental protocols for its synthesis and purification, and explores its primary applications.

Core Properties of Naphthionic Acid

Naphthionic acid, systematically named 4-aminonaphthalene-1-sulfonic acid, is a derivative of naphthalene bearing both an amino and a sulfonic acid group.[1][2] These functional groups impart characteristic properties to the molecule, making it a versatile building block in organic synthesis.[3]

Physicochemical Data

A summary of the key quantitative data for **Naphthionic acid** is presented in the table below for easy reference and comparison.

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Property	Value	Source
Molecular Formula	$C_{10}H_9NO_3S$	[1][4][5]
Molecular Weight	223.25 g/mol	[1][5][6]
Appearance	White to slightly greyish or beige crystalline powder/granules	[1][5][7]
Melting Point	≥300 °C (decomposes)	[1][4][5]
Boiling Point	220 °C (rough estimate)	[1][5]
Density	1.67 g/cm^3	[1][2][4]
Water Solubility	309.9 mg/L at 20 °C	[1][5]
Solubility	Sparingly soluble in dichloromethane. Soluble in aqueous bases.	[1][5]
pKa	2.81 at 25 °C	[1][5]
Refractive Index	1.5250 (estimate)	[1][5]
LogP	3.33070	[4]

Spectral Data

Spectral data is crucial for the identification and characterization of **Naphthionic acid**. Available spectral information includes:

- ^{13}C NMR Spectrum: Available from various chemical databases.[8]
- IR Spectrum: The NIST WebBook provides an infrared spectrum of **Naphthionic acid**.[9]
- Mass Spectrum: Electron ionization mass spectrometry data is also available.[9]

Experimental Protocols

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Detailed methodologies for the synthesis and purification of **Naphthionic acid** are critical for its practical application in research and development.

Synthesis of **Naphthionic Acid** via Sulfonation of 1-Aminonaphthalene

A common and practical method for the synthesis of **Naphthionic acid** involves the sulfonation of 1-aminonaphthalene.[2][3]

Materials:

- 1-Aminonaphthalene
- 96% Sulfuric acid
- Ammonium sulfate
- Ice
- Water

Procedure:

- In a suitable reaction vessel, 143.0 g (1.0 mol) of 1-aminonaphthalene is added in solid form to a cooled mixture of 561.5 g of 96% sulfuric acid (5.5 mol) and 132 g of ammonium sulfate (1.0 mol) at 25 °C.[10]
- The reaction mixture is then heated to 110-130 °C over 30 minutes.[10]
- The mixture is stirred at this temperature for 16 hours to complete the reaction.[10]
- After cooling to room temperature, the reaction mixture is poured onto 700 g of ice and stirred for 6 hours.[10]
- The resulting precipitate (**Naphthionic acid**) is collected by filtration.[10]
- The collected solid is washed with water until it is free of acid.[10]

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- The product is then pressed to remove excess water and dried under a vacuum.[10]

This process yields **Naphthionic acid**, though it may contain isomeric impurities such as 1-aminonaphthalene-5-sulfonic acid and 1-aminonaphthalene-6-sulfonic acid.[10]

Synthesis via the Piria Reaction

An alternative synthesis route is the Piria reaction, which starts from α-nitronaphthalene.[11]

Materials:

- α-Nitronaphthalene
- Sodium bisulfite solution (5.2 M)
- Water
- Hydrochloric acid

Procedure:

- A mixture of 11.4 g of α-nitronaphthalene, 84.4 ml of water, and 67.3 ml of 5.2 M sodium bisulfite is prepared in a round-bottom flask equipped with a reflux condenser and a stirrer.[11]
- The mixture is heated to boiling and stirred until it becomes homogeneous (approximately 3-5 hours).[11]
- The reaction volume is then reduced by 25% via simple distillation.[11]
- The second step involves the acidification of the reaction product with hydrochloric acid to precipitate the **Naphthionic acid**.[11]
- The precipitated solid is collected by vacuum filtration and washed with distilled water.[11]
- The product is dried on a hot plate at 140 °C.[11]

The expected yield for this method is in the range of 20-30%, with a significant portion of the product being sodium aminodisulfonate.[11]

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Purification Method

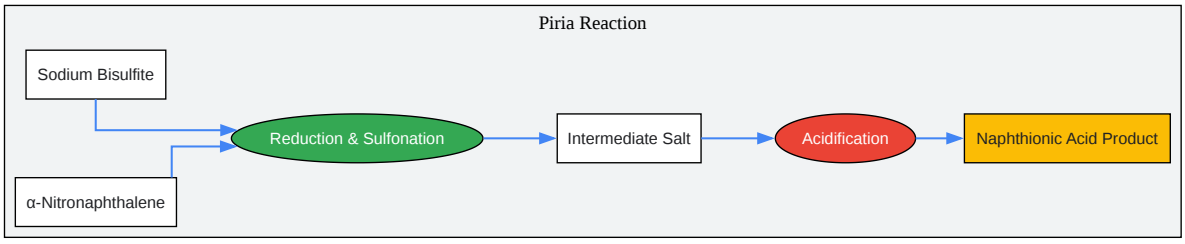
Naphthionic acid can be purified by recrystallization.

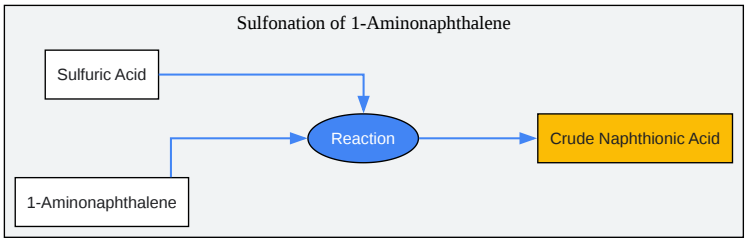
Procedure:

- The crude **Naphthionic acid** is dissolved in hot water.[1][5]
- Upon cooling, it crystallizes as needles of the 0.5 hydrate.[1][5]
- Salt solutions of **Naphthionic acid** exhibit a strong blue fluorescence.[1][5]

Visualized Workflows and Relationships

To better illustrate the processes and applications related to **Naphthionic acid**, the following diagrams are provided.





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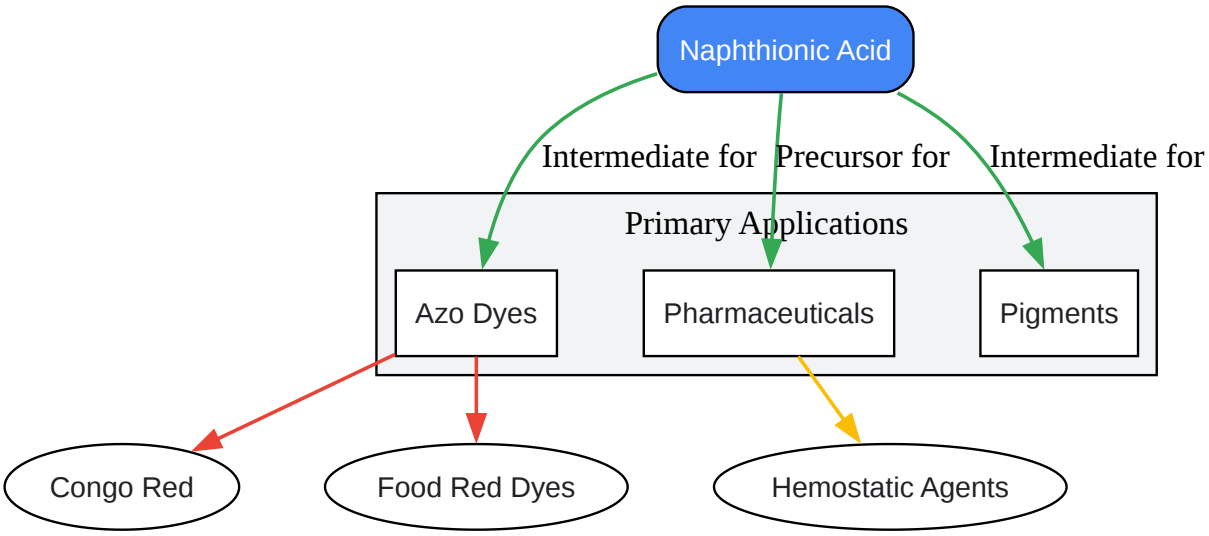
Caption: Synthetic pathways for **Naphthionic acid** production.



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Caption: Key applications of **Naphthionic acid**.

Applications and Significance

Naphthionic acid is a crucial intermediate in various industrial syntheses.

- Dye Industry: Its primary application is in the synthesis of azo dyes.[2][3] The amino group can be diazotized and then coupled with other aromatic compounds to produce a wide range of colors. Notable examples include Congo red and various food colorants like C.I. Food Red 3, C.I. Food Red 7, and C.I. Food Red 9.[5]

- Pharmaceutical Industry: **Naphthionic acid** and its derivatives have found use in the pharmaceutical sector.[3] For instance, its sodium salt has been investigated as a non-toxic hemostatic agent to control bleeding.[1][5] It is also a metabolite of certain azo dyes.[5]

- Chemical Synthesis: Beyond dyes and pharmaceuticals, it serves as an intermediate in the production of other important chemical compounds, such as 1-hydroxynaphthalene-4-sulfonic acid and various aminonaphthalenedisulfonic acids.[5]

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Safety and Handling

Naphthionic acid is classified as a corrosive substance.[12] It can cause severe skin burns and eye damage.[12] Therefore, appropriate personal protective equipment, including gloves, safety glasses, and protective clothing, should be worn when handling this chemical.[12] It should be stored in a cool, dry, and well-ventilated area, away from incompatible materials.[13] In case of fire, water spray, alcohol-resistant foam, dry chemical, or carbon dioxide can be used as extinguishing media.[12]

This technical guide provides a foundational understanding of **Naphthionic acid** for professionals in research and development. The compiled data and protocols are intended to facilitate its safe and effective use in various scientific and industrial applications.

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